

Personal protective equipment for handling BI-3802

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Compound of Interest

Compound Name: BI-3802

Cat. No.: B15608154

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Essential Safety and Handling Guide for BI-3802

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **BI-3802**, a potent BCL6 degrader. This document provides immediate, essential safety information and procedural guidance to ensure laboratory safety and operational efficiency.

BI-3802 is a chemical probe and a highly potent BCL6 degrader used in biomedical research. [1][2] Due to its bioactive nature, proper handling and disposal are critical to ensure the safety of laboratory personnel and the environment. This guide provides a detailed overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans for **BI-3802**.

Quantitative Data Summary

For quick reference, the following tables summarize the key quantitative data for **BI-3802**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂₄ H ₂₉ ClN ₆ O ₃
Molecular Weight	484.98 g/mol
Appearance	Solid powder
Purity	>98%
Solubility	Soluble in DMSO
Storage Conditions (Powder)	-20°C for up to 3 years
Storage Conditions (in Solvent)	-80°C for up to 6 months; -20°C for up to 1 month[2]

Table 2: Hazard Identification and Safety Precautions

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Not Classified	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.
Skin Corrosion/Irritation	Not Classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Irritation	Not Classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Specific Target Organ Toxicity	Not Classified	P260: Do not breathe dust/fume/gas/mist/vapors/spray.

Note: The hazard classification is based on available Safety Data Sheets for similar research compounds from the same supplier. It is imperative to consult the specific SDS for **BI-3802** upon receipt.

Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is mandatory for the safe handling and disposal of **BI-3802**.

Operational Plan: Step-by-Step Handling Procedures

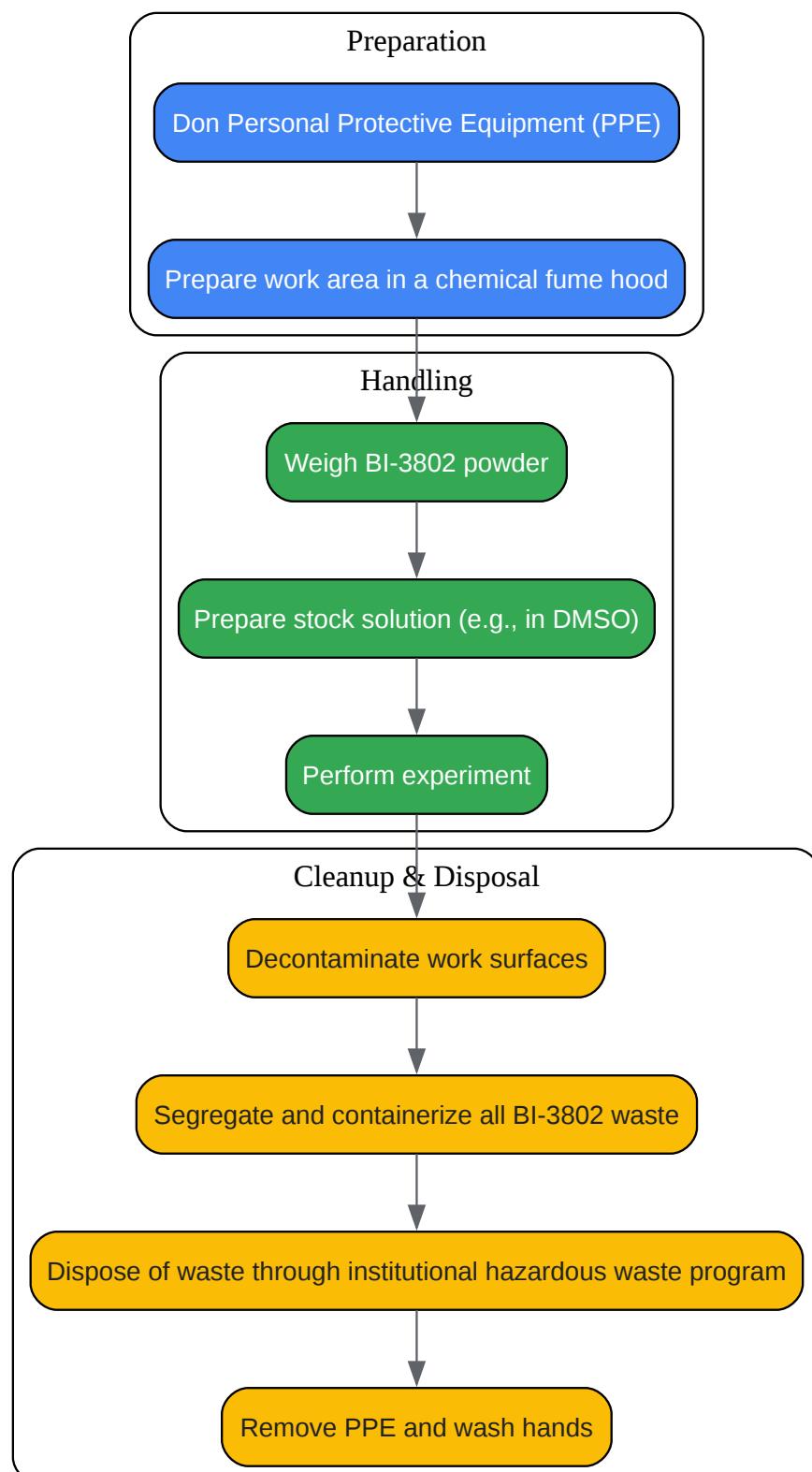
- Engineering Controls:
 - Always handle **BI-3802** in a well-ventilated area.
 - Use of a chemical fume hood is required when handling the powdered form or preparing stock solutions to avoid inhalation of dust or aerosols.
 - Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles with side shields.
 - Hand Protection: Wear nitrile gloves. Change gloves immediately if they become contaminated.
 - Body Protection: A standard laboratory coat must be worn.
 - Respiratory Protection: If working outside of a fume hood with the potential for aerosol generation, a NIOSH-approved respirator is necessary.
- Hygiene Practices:
 - Wash hands thoroughly with soap and water after handling **BI-3802**, before breaks, and at the end of the workday.
 - Do not eat, drink, or smoke in laboratory areas where **BI-3802** is handled.
 - Keep the container tightly closed when not in use.

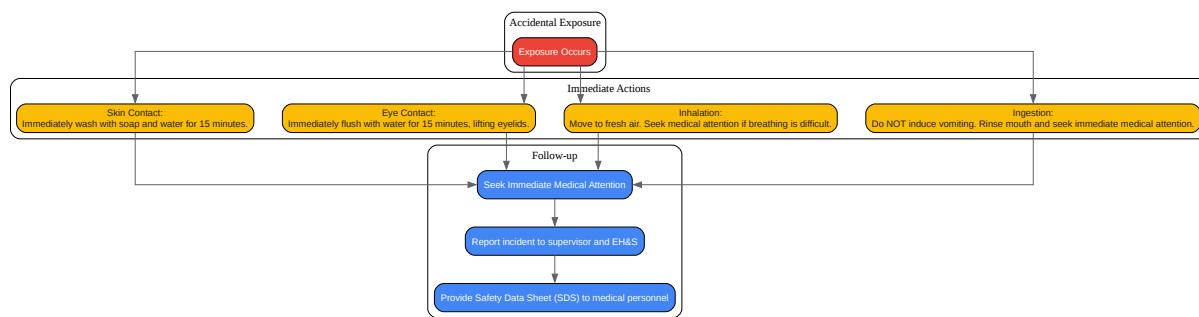
Disposal Plan: Step-by-Step Waste Management

- Segregation:
 - All disposable materials that have come into contact with **BI-3802** (e.g., pipette tips, tubes, gloves) should be considered chemical waste.
 - Segregate **BI-3802** waste from other laboratory waste streams.
- Containerization:
 - Collect all solid waste in a dedicated, clearly labeled, and sealed chemical waste container.
 - Collect all liquid waste (e.g., unused solutions) in a separate, labeled, and sealed chemical waste container.
- Disposal:
 - Dispose of **BI-3802** waste through your institution's hazardous waste management program.
 - Do not dispose of **BI-3802** down the drain or in the regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Visual Workflow and Emergency Procedures

The following diagrams illustrate the standard operating procedure for handling **BI-3802** and the appropriate response in an emergency.



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References

- 1. BI-3802 - MedChem Express [bioscience.co.uk]
- 2. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Personal protective equipment for handling BI-3802]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15608154#personal-protective-equipment-for-handling-bi-3802>

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